

A Comprehensive Technical Guide to Terpin Monohydrate: Physical, Chemical, and Pharmacological Properties

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Compound of Interest

Compound Name: *Terpin*

Cat. No.: *B1216090*

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Abstract: This technical guide provides an in-depth overview of the physical and chemical properties, synthesis, purification, and pharmacological activities of **terpin** monohydrate.

Terpin monohydrate (cis-p-Mentane-1,8-diol monohydrate) is a well-established expectorant with a history of use in pharmaceutical formulations.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource of key technical data and methodologies. All quantitative data are summarized in structured tables, and relevant experimental protocols are detailed. Additionally, logical workflows and mechanisms of action are visualized using the DOT language.

Chemical Structure and Identification

Terpin monohydrate is the hydrated form of **terpin**, a p-menthane derivative.^[1] The cis-isomer is the form most readily obtained as a hydrate.^[3]

- IUPAC Name: 4-(2-Hydroxypropan-2-yl)-1-methylcyclohexan-1-ol hydrate^[1]
- Synonyms: cis-p-Mentane-1,8-diol Monohydrate, **Terpin** Hydrate^[4]
- Molecular Formula: C₁₀H₂₀O₂·H₂O^{[5][6]}
- Molecular Weight: 190.29 g/mol ^{[5][6]}
- CAS Registry Number: 2451-01-6^{[4][5]}

Physical and Chemical Properties

Terpin monohydrate presents as colorless, lustrous, rhombic crystalline prisms or a white powder.^{[4][7]} It has a slight characteristic odor and a slightly bitter taste.^{[4][7]} The compound is efflorescent, meaning it can lose its water of hydration in dry air.^{[3][4][7]}

Table 1: Physical and Chemical Properties of **Terpin** Monohydrate

Property	Value	References
Appearance	White to almost white powder or crystal.	[4][7]
Melting Point	116-117 °C	[7][8]
	118-120 °C	[5][6]
	119 °C	
Boiling Point	258 °C (anhydrous)	[3][7]
	265 °C at 760 mmHg	[8]
Solubility	Water: Slightly soluble; 3.42 g/L at 25 °C.	[4][7]
	Methanol: Soluble.	
Ethanol: Soluble.		[7]
Ether: Soluble.		[7]
	Benzene: Slightly soluble.	
Chloroform: Soluble.		[3]
DMSO: Slightly soluble.		[7]
Purity	>98.0% (GC)	[5]
Storage	Room temperature, recommended in a cool, dark place (<15°C).	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **terpin** monohydrate.

Table 2: Spectroscopic Data for **Terpin** Monohydrate

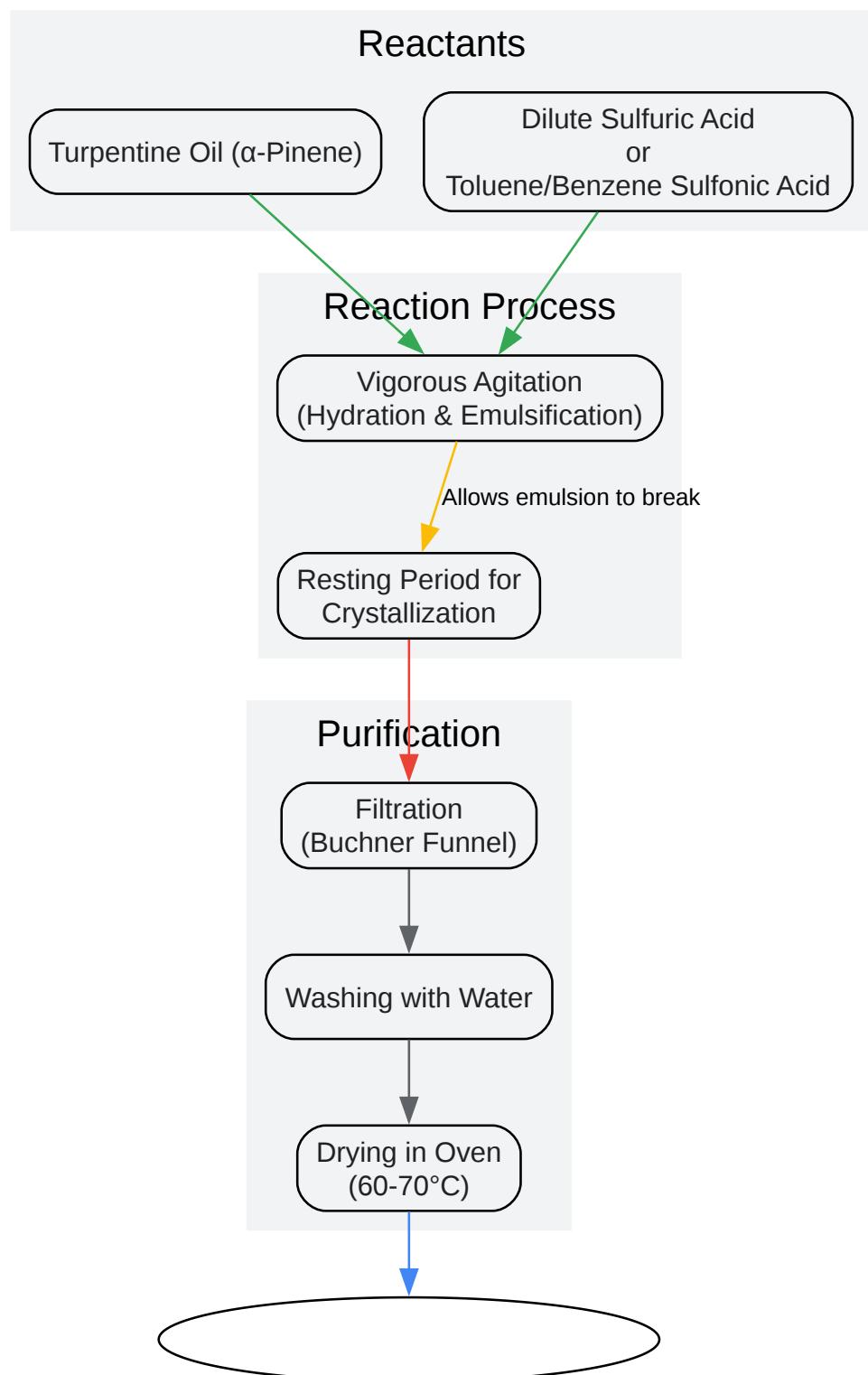
Technique	Data Reference
¹ H NMR	Available in DMSO-d6.
¹³ C NMR	Available in DMSO-d6.
Infrared (IR)	KBr disc and nujol mull spectra are available.
Mass Spectrometry (MS)	GC-MS data is available.
Raman Spectroscopy	Available.

Experimental Protocols

Synthesis of Terpin Monohydrate

Terpin monohydrate can be synthesized from α -pinene, a primary constituent of turpentine oil, through acid-catalyzed hydration.^[7] The process involves the treatment of turpentine oil or pine oil with dilute sulfuric acid.^[7] An alternative method utilizes benzene- or toluene-sulfonic acid, which acts as both a hydrating and emulsifying agent, eliminating the need for strong acids and low temperatures.^[9]

Synthesis of Terpin Monohydrate



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Caption: Workflow for the synthesis of **terpin** monohydrate.

Purification Methods

Crude **terpin** monohydrate crystals can be purified through several methods to remove unreacted oils and by-products.[10]

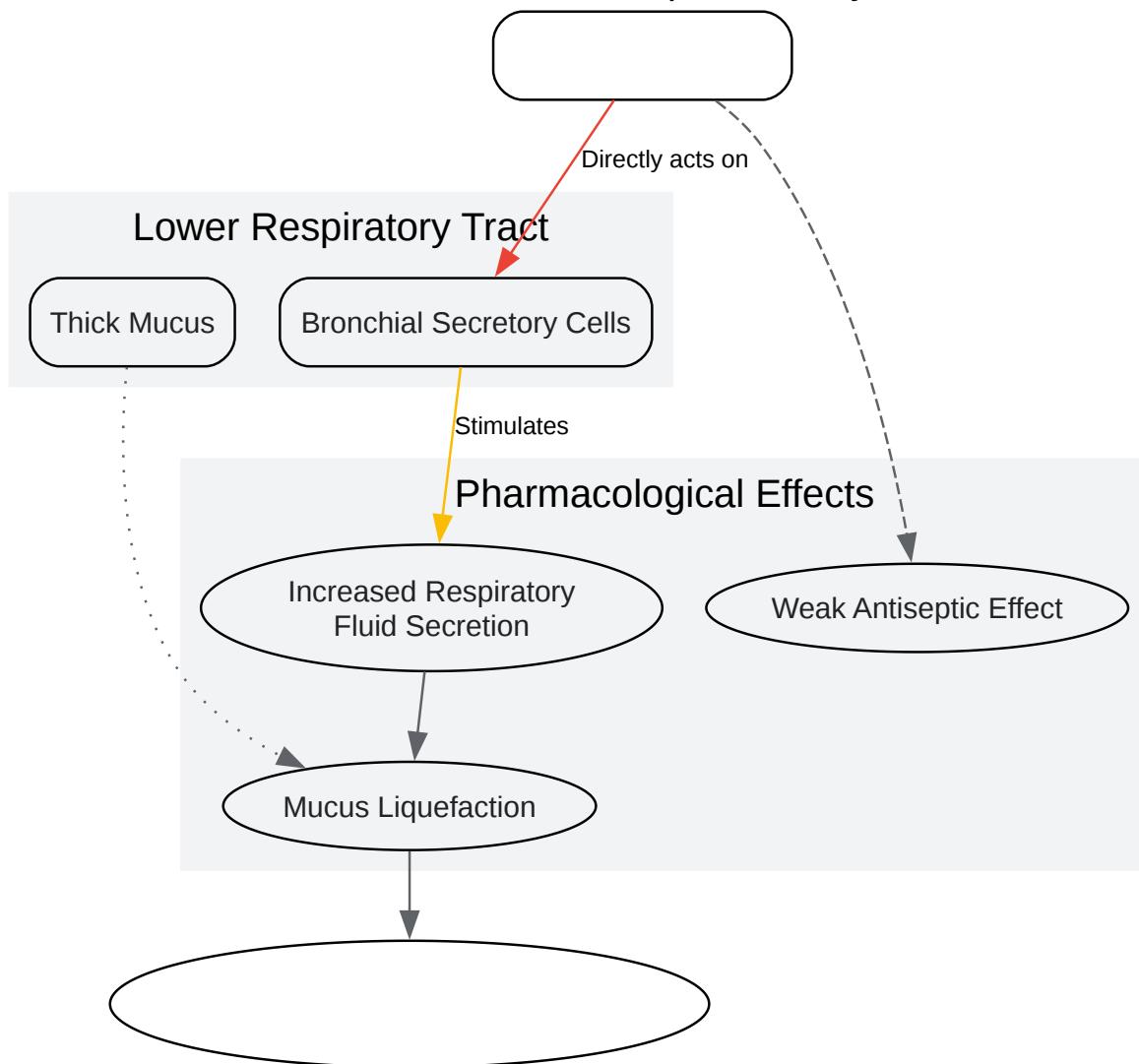
- Recrystallization: The most common method involves recrystallizing the crude product from hot water or ethanol.[4][7]
- Washing: The separated crystals can be washed with water or other organic solvents.[10]
- Steam Distillation: Volatile by-product oils can be removed from the crude **terpin** hydrate by neutral steam distillation.[10]

Pharmacological Properties and Mechanism of Action

Terpin monohydrate is primarily recognized for its expectorant properties, making it useful in the treatment of respiratory conditions such as bronchitis.[1][2][4] It acts to loosen and facilitate the removal of mucus from the respiratory tract.[1][11][12]

The mechanism of action involves a direct effect on the bronchial secretory cells in the lower respiratory tract.[1][11] This stimulation increases the production of lower viscosity respiratory fluids, which helps to liquefy and thin the mucus.[11][12] Additionally, **terpin** hydrate is reported to have a weak antiseptic effect on the pulmonary parenchyma.[1][11]

Mechanism of Action of Terpin Monohydrate



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Caption: Mechanism of action of **terpin** monohydrate as an expectorant.

Applications

Beyond its primary use as an expectorant in cough syrups and other pharmaceutical preparations, **terpin** monohydrate has applications in various other industries.[6][7][13]

- Pharmaceutical Intermediate: It serves as a precursor in the synthesis of other active pharmaceutical ingredients, notably as a source for **terpineol**.[4][7][10]

- Cosmetics: It is incorporated into skincare products for its moisturizing and soothing properties.[6]
- Food Industry: Used as a flavoring agent in products like candies and baked goods.[6]
- Fragrance and Aromatherapy: Its pleasant aroma makes it a component in perfumes, essential oils, and diffusers.[6]
- Cleaning Products: Its antimicrobial properties are utilized in household cleaners.[5][6]
- Insect Repellent: It has been recognized for its efficacy as an insect repellent.[2]

Conclusion

Terpin monohydrate is a versatile compound with well-documented physical, chemical, and pharmacological properties. Its primary application as an expectorant is supported by a clear mechanism of action involving the stimulation of bronchial secretions. The straightforward synthesis and purification protocols, combined with its utility in various other industries, ensure its continued relevance for researchers and commercial entities. This guide provides a foundational understanding for professionals engaged in the study, development, and application of this valuable monoterpenoid.

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